

physicochemical properties of 4-Ethyl-3-nitrobenzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Ethyl-3-nitrobenzoic acid

Cat. No.: B017748

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of **4-Ethyl-3-nitrobenzoic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Ethyl-3-nitrobenzoic acid is a multifaceted organic compound with significant applications in chemical synthesis, particularly as an intermediate in the development of pharmaceuticals and agrochemicals.^[1] Its chemical structure, featuring a carboxylic acid, a nitro group, and an ethyl group on a benzene ring, provides multiple reactive sites for the construction of more complex molecules.^[1] This guide provides a detailed overview of the core physicochemical properties of **4-Ethyl-3-nitrobenzoic acid**, outlines the experimental protocols for their determination, and includes a visual representation of its synthesis pathway.

Physicochemical Properties

A comprehensive summary of the key physicochemical properties of **4-Ethyl-3-nitrobenzoic acid** is presented below. These parameters are crucial for understanding the compound's behavior in various chemical and biological systems.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ NO ₄	[1][2][3]
Molecular Weight	195.17 g/mol	[1][2][3]
Melting Point	150-152 °C, 157.5-158.3 °C	[1][4]
Boiling Point	336 °C, 385.2°C	[1][4]
pKa	~3.8 (Predicted)	[4]
logP	1.8554, 3.20	[1][2]
Appearance	White to off-white solid	[4]
Solubility	Low solubility in water, soluble in organic solvents like ethanol and ether.	[5]
Density	1.331 g/cm ³	[4]
Flash Point	148 °C	[4]

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **4-Ethyl-3-nitrobenzoic acid**.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. It is a critical indicator of purity, with pure compounds typically exhibiting a sharp melting range.

Protocol: Capillary Method[6][7][8]

- **Sample Preparation:** A small amount of the dry, powdered **4-Ethyl-3-nitrobenzoic acid** is packed into a capillary tube, which is sealed at one end.[7] The solid should be tightly packed to a height of 1-2 mm.[6]

- Apparatus Setup: The capillary tube is attached to a thermometer or placed in a designated slot in a melting point apparatus.[7]
- Heating: The sample is heated at a controlled, slow rate, typically around 1-2 °C per minute, especially near the expected melting point.[7]
- Observation: The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded. This range represents the melting point of the sample.[9]

pKa Determination

The acid dissociation constant (pKa) is a measure of the strength of an acid in solution.

Protocol: Potentiometric Titration[10][11]

- Solution Preparation: A solution of **4-Ethyl-3-nitrobenzoic acid** of a known concentration (e.g., 1 mM) is prepared.[10] The ionic strength of the solution is kept constant using a salt solution like 0.15 M potassium chloride.[10]
- Titration: The solution is placed in a reaction vessel with a calibrated pH electrode and a magnetic stirrer.[10] A standard solution of a strong base (e.g., 0.1 M NaOH) is added in small, known increments.[10]
- Data Collection: The pH of the solution is recorded after each addition of the titrant, allowing the system to equilibrate.[10]
- Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa is determined from the inflection point of this curve, which corresponds to the pH at the half-equivalence point where the concentrations of the acid and its conjugate base are equal.[11][12]

Solubility Determination

Solubility is the maximum concentration of a solute that can dissolve in a solvent at a given temperature to form a saturated solution.[13]

Protocol: Shake-Flask Method[14]

- Preparation: An excess amount of solid **4-Ethyl-3-nitrobenzoic acid** is added to a known volume of the solvent (e.g., water) in a sealed container.
- Equilibration: The mixture is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation: The undissolved solid is separated from the solution by filtration or centrifugation.
- Quantification: The concentration of **4-Ethyl-3-nitrobenzoic acid** in the clear, saturated solution is determined using a suitable analytical method, such as UV-Vis spectroscopy or High-Performance Liquid Chromatography (HPLC).[\[15\]](#)

logP Determination

The partition coefficient (logP) is a measure of the lipophilicity of a compound, representing the ratio of its concentration in a nonpolar solvent (typically n-octanol) to its concentration in an aqueous solvent (water) at equilibrium.[\[16\]](#)[\[17\]](#)

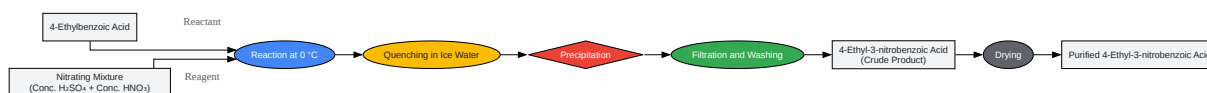
Protocol: Shake-Flask Method[\[16\]](#)[\[18\]](#)

- Phase Preparation: Equal volumes of n-octanol and water (or a buffer solution of a specific pH) are pre-saturated with each other.
- Partitioning: A known amount of **4-Ethyl-3-nitrobenzoic acid** is dissolved in one of the phases, and then the two phases are mixed and vigorously shaken in a separatory funnel for a set period to allow for partitioning between the two layers.
- Separation: The mixture is allowed to stand until the two phases have completely separated.
- Analysis: The concentration of the compound in each phase is determined using an appropriate analytical technique, such as HPLC.[\[18\]](#)
- Calculation: The logP is calculated as the logarithm of the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.[\[17\]](#)

Synthesis of 4-Ethyl-3-nitrobenzoic Acid

The primary method for synthesizing **4-Ethyl-3-nitrobenzoic acid** involves the nitration of 4-ethylbenzoic acid.

Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-Ethyl-3-nitrobenzoic acid**.

Detailed Synthesis Protocol[20]

- Preparation of Nitrating Agent: Concentrated nitric acid is slowly added to concentrated sulfuric acid at 0 °C.
- Reaction: 4-Ethylbenzoic acid is suspended in concentrated sulfuric acid and cooled to 0 °C. The nitrating mixture is then added dropwise while maintaining the temperature at 0 °C with continuous stirring for approximately 1.5 hours.
- Work-up: The reaction mixture is carefully poured into ice water, leading to the precipitation of the solid product.
- Purification: The crude product is collected by filtration, washed with cold water, and then dried to yield **4-Ethyl-3-nitrobenzoic acid**.

Conclusion

The physicochemical properties of **4-Ethyl-3-nitrobenzoic acid**, including its melting point, boiling point, pKa, and logP, are essential for its application in synthetic chemistry and drug development. The standardized experimental protocols provided in this guide offer a framework for the accurate determination of these properties. The synthesis of this compound is a

straightforward nitration reaction, providing a reliable source of this valuable intermediate for further chemical transformations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Ethyl-3-nitrobenzoic acid|CAS 103440-95-5 [benchchem.com]
- 2. chemscene.com [chemscene.com]
- 3. 4-Ethyl-3-nitrobenzoic acid | C₉H₉NO₄ | CID 8167086 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 4-ETHYL-3-NITROBENZOIC ACID CAS#: 103440-95-5 [m.chemicalbook.com]
- 5. chembk.com [chembk.com]
- 6. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. westlab.com [westlab.com]
- 9. pennwest.edu [pennwest.edu]
- 10. creative-bioarray.com [creative-bioarray.com]
- 11. Development of Methods for the Determination of pKa Values - PMC [pmc.ncbi.nlm.nih.gov]
- 12. study.com [study.com]
- 13. Measuring Solubility | Secondaire | Alloprof [alloprof.qc.ca]
- 14. lup.lub.lu.se [lup.lub.lu.se]
- 15. solubility experimental methods.pptx [slideshare.net]
- 16. encyclopedia.pub [encyclopedia.pub]
- 17. acdlabs.com [acdlabs.com]
- 18. Determining Partition Coefficient (Log P), Distribution Coefficient (Log D) and Ionization Constant (pKa) in Early Drug Discovery - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [physicochemical properties of 4-Ethyl-3-nitrobenzoic acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b017748#physicochemical-properties-of-4-ethyl-3-nitrobenzoic-acid\]](https://www.benchchem.com/product/b017748#physicochemical-properties-of-4-ethyl-3-nitrobenzoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com